

# Icaflolin-methyl: A Novel Tool for Probing Plant Microtubule Dynamics

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## Compound of Interest

Compound Name: Icaflolin-methyl

Cat. No.: B15606773

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

Icaflolin-methyl is a recently developed herbicide that presents a significant opportunity for advancing research in plant cell biology.<sup>[1][2][3][4]</sup> As a potent and plant-specific inhibitor of tubulin polymerization, it serves as a valuable chemical tool to dissect the intricate processes governed by microtubule dynamics, including cell division, growth, and morphogenesis.<sup>[1][2][5][6]</sup> This document provides detailed application notes and experimental protocols for the use of Icaflolin-methyl in studying plant microtubule dynamics.

Icaflolin-methyl is readily hydrolyzed in planta to its active form, icafolin.<sup>[1][3]</sup> Both molecules have demonstrated high efficacy in disrupting microtubule-dependent processes in a variety of weed species.<sup>[1][3]</sup> The primary mechanism of action is the inhibition of tubulin polymerization, likely through binding to  $\beta$ -tubulin subunits.<sup>[1][3][6]</sup> This specific mode of action allows for targeted disruption of the microtubule cytoskeleton, enabling researchers to investigate the consequences of impaired microtubule function in a controlled manner.

## Quantitative Data Summary

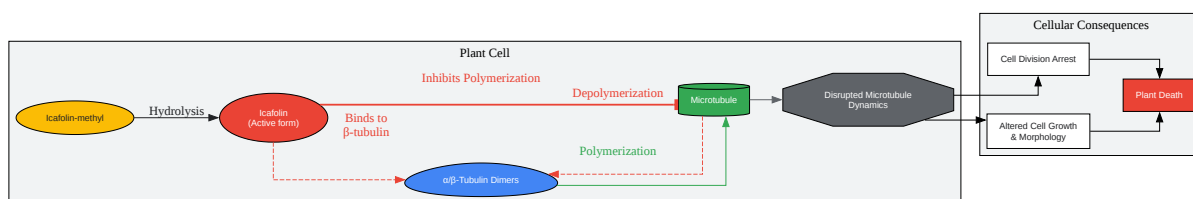
The following table summarizes the known quantitative data for Icaflolin-methyl and its active metabolite, icafolin. This data is essential for designing experiments and interpreting results.

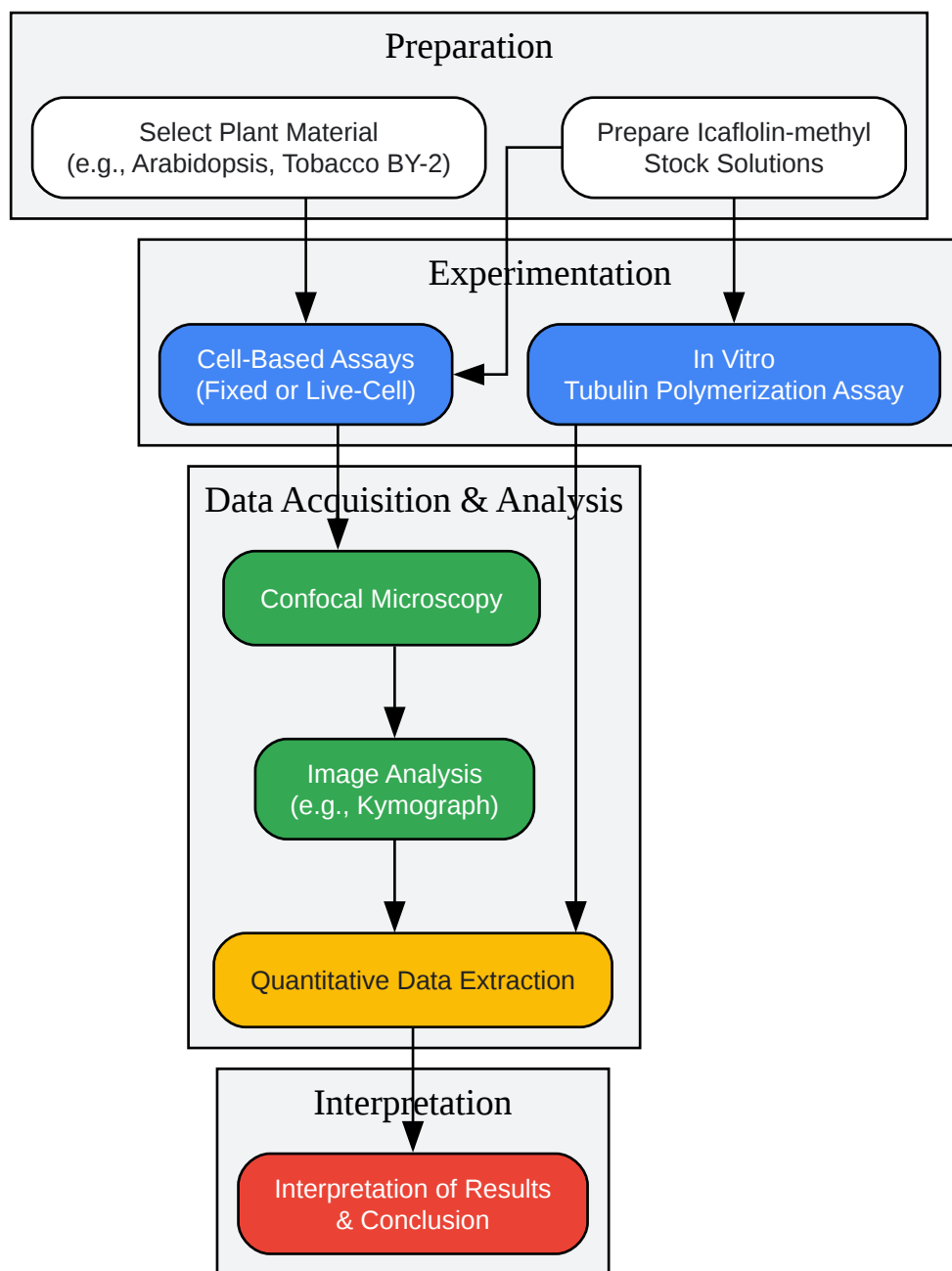
Parameter	Compound	Value	Plant System	Reference
In Vitro Tubulin Polymerization Inhibition	Icaflolin-methyl (ICM)	Effective at 10 $\mu$ M	Tobacco BY-2 tubulin	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Oryzalin (Reference)	Effective at 10 $\mu$ M	Tobacco BY-2 tubulin	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	
Icaflolin-methyl (ICM)	No inhibition at 10 $\mu$ M	Porcine brain tubulin	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	
Icaflolin (ICA)	No inhibition at 10 $\mu$ M	Porcine brain tubulin	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	
Phenotypic Effects on Seedlings	Icaflolin-methyl (ICM)	1 nM, 10 nM, 100 nM	Arabidopsis thaliana	<a href="#">[7]</a>
Icaflolin (ICA)	1 nM, 10 nM, 100 nM	Arabidopsis thaliana	<a href="#">[7]</a>	
Cellular Effects	Icaflolin-methyl (ICM)	100 nM	Tobacco BY-2 cells	<a href="#">[7]</a>
Propyzamide (Reference)	1000 nM	Tobacco BY-2 cells	<a href="#">[7]</a>	

Note: The IC<sub>50</sub> value for Icaflolin-methyl's inhibition of plant tubulin polymerization has not been explicitly reported in the reviewed literature. Researchers should determine this value experimentally for their specific plant system.

## Signaling Pathway and Mechanism of Action

Icaflolin-methyl acts by disrupting the dynamic instability of microtubules, which are essential components of the eukaryotic cytoskeleton. The following diagram illustrates the proposed mechanism of action.





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